

Oxyoctaline Formate: Absence of Evidence as an Analytical Standard

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Compound of Interest

Compound Name: OXYOCTALINE FORMATE

Cat. No.: B1582655

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Despite a comprehensive search of scientific and chemical literature, there is currently no evidence to suggest that **Oxyoctaline Formate** is used as a standard in analytical chemistry for research, drug development, or any other application.

Oxyoctaline Formate is consistently identified and documented as a synthetic fragrance ingredient valued for its woody and ambery scent profile.^{[1][2][3][4][5][6]} It is primarily utilized in the formulation of perfumes, cosmetics, and other scented products.^{[1][7]}

Our investigation for its application as a certified reference material, in quantitative analysis, for analytical method validation, or as an internal standard yielded no relevant results. The available data on **Oxyoctaline Formate** is exclusively related to its olfactory properties, chemical and physical characteristics relevant to the fragrance industry, and its manufacturing by companies such as Givaudan.^{[1][3]}

Physicochemical Properties

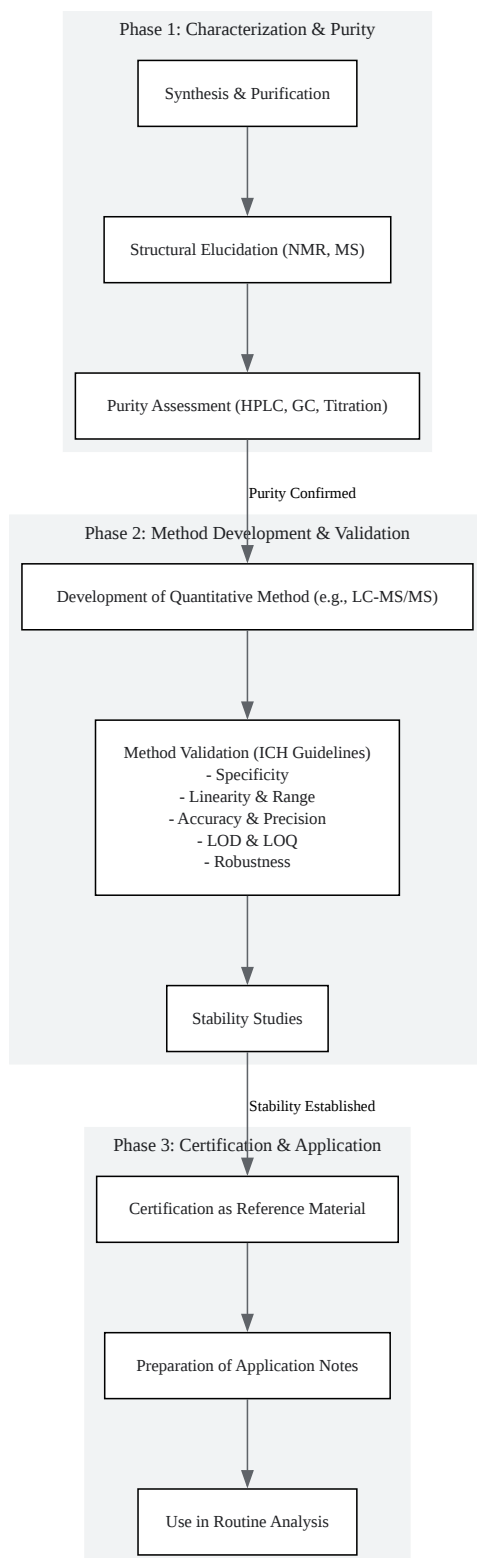
While detailed analytical protocols are unavailable due to its lack of application as a standard, some of its basic physicochemical properties have been documented:

Property	Value	Reference
CAS Number	65405-72-3	[1][4][8]
Molecular Formula	C15H24O2	[1][4][8]
Molecular Weight	236.35 g/mol	[1][4][8]
Boiling Point	288.3±20.0 °C (Predicted)	[8]
Density	0.99±0.1 g/cm3 (Predicted)	[8]

Hypothetical Workflow for a Novel Analytical Standard

Should a compound like **Oxyoctaline Formate** be considered for development as a new analytical standard, a rigorous validation process would be necessary. The following diagram illustrates a generalized workflow for the establishment of a new analytical standard.

General Workflow for Establishing a New Analytical Standard

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Caption: Generalized workflow for establishing a new analytical standard.

Conclusion:

Based on the available information, the topic "**Oxyoctaline Formate** as a standard in analytical chemistry" does not reflect a current or recognized application of this compound. The scientific community has not adopted it for such purposes. Therefore, detailed application notes and experimental protocols for its use as an analytical standard cannot be provided. Researchers and professionals in drug development seeking analytical standards should refer to established and certified reference materials from reputable sources.

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